

An In-depth Technical Guide to Perfluoroalkyl and Polyfluoroalkyl Substances (PFAS)

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Compound of Interest

Compound Name: *Perfluoropentyliodide*

Cat. No.: *B042553*

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Introduction

Per- and polyfluoroalkyl substances (PFAS) are a large and complex class of synthetic organofluorine compounds that have been in commercial use since the 1940s and 1950s.^{[1][2]} ^[3] These substances are characterized by a fully (per-) or partially (poly-) fluorinated alkyl chain. The carbon-fluorine (C-F) bond is one of the strongest in organic chemistry, imparting exceptional thermal and chemical stability to these compounds.^{[3][4]} This stability, combined with their unique ability to repel both water and oil, has led to their widespread use in a vast array of industrial and consumer products.^{[5][6]}

However, the very properties that make PFAS desirable in commercial applications also contribute to their persistence in the environment, leading to their designation as "forever chemicals".^{[3][5]} Their resistance to degradation means they can accumulate in the environment and in living organisms, including humans.^[2] Growing concerns about their potential adverse effects on human health and the ecosystem have prompted extensive research and regulatory action worldwide.^{[5][7]} This guide provides a comprehensive technical overview of PFAS, intended for researchers, scientists, and professionals in drug development and related fields.

I. Fundamental Chemistry and Classification

A. The Defining Feature: The Carbon-Fluorine Bond

The fundamental characteristic of all PFAS is the presence of the carbon-fluorine (C-F) bond. With a bond dissociation energy of up to 536 kJ/mol, it is the strongest single bond in organic chemistry.^[4] This exceptional strength is due to the high electronegativity of the fluorine atom and the short bond length. This stability is the primary reason for the remarkable resistance of PFAS to chemical, thermal, and biological degradation.^{[3][8]}

B. Defining and Classifying a Vast Chemical Family

The universe of PFAS is extensive, with thousands of different compounds identified.^{[1][7]} A widely accepted definition by the Organisation for Economic Co-operation and Development (OECD) from 2021 defines PFAS as "fluorinated substances that contain at least one fully fluorinated methyl or methylene carbon atom (without any H/Cl/Br/I atom attached to it)".^[5]

PFAS can be broadly categorized into two main classes: polymers and non-polymers.^{[8][9]} This guide will primarily focus on the non-polymer class, which are more commonly detected in the environment and are the subject of most toxicological studies.^[9]

Non-polymer PFAS are further subdivided into perfluoroalkyl substances and polyfluoroalkyl substances.

- Perfluoroalkyl Substances: In these compounds, all the carbon atoms on the alkyl chain (with the exception of carbon atoms in certain functional groups) are fully saturated with fluorine atoms.^[7]
- Polyfluoroalkyl Substances: These compounds have at least one, but not all, of the carbon atoms in the alkyl chain bonded to hydrogen instead of fluorine.^[7]

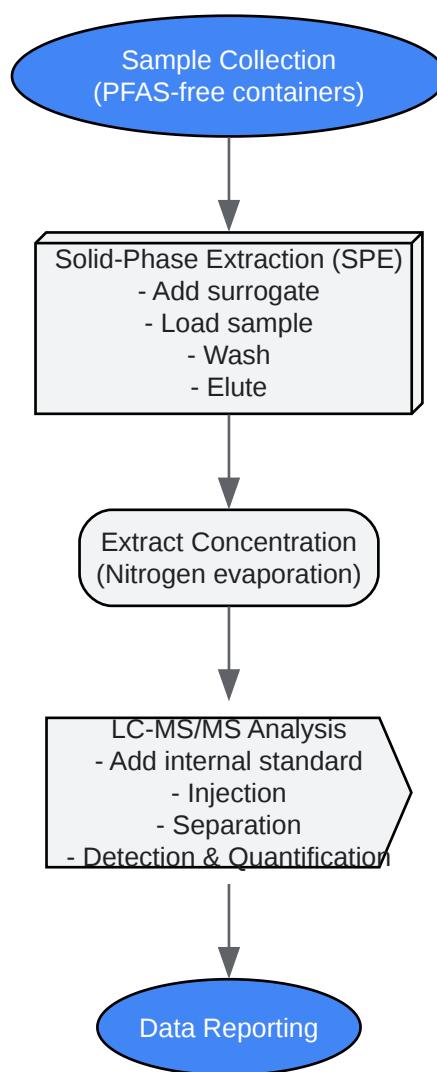
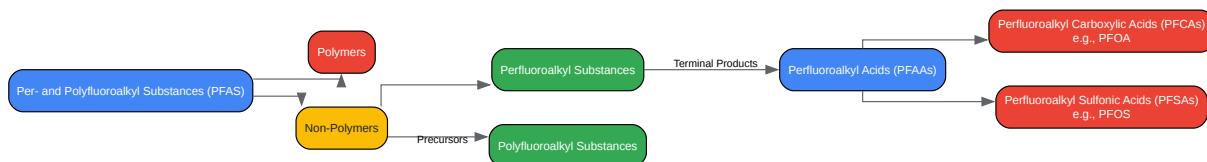
A key distinction within the non-polymer PFAS is based on the functional group attached to the fluorinated alkyl chain. The most well-studied groups are the perfluoroalkyl acids (PFAAs).^[9] ^[10] PFAAs are often considered "terminal" degradation products because they are highly resistant to further breakdown under normal environmental conditions.^[9] Polyfluoroalkyl substances that can degrade to form PFAAs are referred to as "precursors".^[9]

The two major subgroups of PFAAs are:

- Perfluoroalkyl Carboxylic Acids (PFCAs): These contain a carboxylic acid functional group (-COOH). A prominent example is Perfluorooctanoic Acid (PFOA).^[7]

- Perfluoroalkyl Sulfonic Acids (PFSAs): These contain a sulfonic acid functional group (-SO₃H). The most well-known example is Perfluorooctanesulfonic Acid (PFOS).^[7]

The length of the carbon chain is another critical classification parameter. PFAS are often categorized as either long-chain or short-chain. Generally, long-chain PFAS include PFCAs with seven or more carbon atoms and PFSAs with six or more carbon atoms.^[10] This distinction is significant as long-chain PFAS tend to have longer elimination half-lives and a greater potential for bioaccumulation compared to their short-chain counterparts.^[10]



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